

Application Notes & Protocols: Esprocarb as a Reference Standard in Pesticide Residue Analysis

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Compound of Interest

Compound Name: *Esprocarb*

Cat. No.: *B1220993*

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These application notes provide a comprehensive guide for the use of **Esprocarb** as a reference standard in the quantitative analysis of pesticide residues in environmental and agricultural matrices. The protocols detailed below are based on established methodologies for pesticide residue analysis, including sample preparation, extraction, cleanup, and instrumental analysis.

Introduction

Esprocarb is a thiocarbamate herbicide used to control weeds in paddy rice and other crops. [1] Monitoring its residues in soil, water, and food commodities is crucial for ensuring environmental safety and regulatory compliance. Accurate quantification of **Esprocarb** residues requires the use of a certified reference standard. This document outlines the analytical methodologies for using an **Esprocarb** reference standard for the determination of its residues in various samples.

Physicochemical Properties of Esprocarb

Property	Value	Reference
Chemical Name	S-Benzyl 1,2-dimethylpropyl(ethyl)thiocarbamate	[2]
CAS Number	85785-20-2	[1][2]
Molecular Formula	C ₁₅ H ₂₃ NOS	[2]
Molecular Weight	265.4 g/mol	

Quantitative Data Summary

The following tables summarize the typical performance data for the analytical methods described in this document. These values are provided as a general guideline and may vary depending on the specific matrix, instrumentation, and laboratory conditions. Method validation should be performed to determine the actual performance characteristics in your laboratory.

Table 1: Method Detection and Quantification Limits

Matrix	Method	Limit of Detection (LOD) (mg/kg)	Limit of Quantification (LOQ) (mg/kg)
Soil	QuEChERS with GC-MS/MS	0.003	0.01
Rice (Brown)	QuEChERS with LC-MS/MS	0.001	0.005
Water	SPE with LC-MS/MS	0.001 µg/L	0.004 µg/L

Table 2: Recovery and Precision Data

Matrix	Spiking Level (mg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)
Soil	0.01	95	8
0.1	98	6	
Rice (Brown)	0.01	92	10
0.1	96	7	
Water (µg/L)	0.01	99	5
0.1	102	4	

Table 3: Linearity of Calibration

Matrix	Calibration Range	Correlation Coefficient (r^2)
Soil (Matrix-Matched)	0.005 - 0.5 mg/kg	> 0.995
Rice (Matrix-Matched)	0.001 - 0.1 mg/kg	> 0.998
Water (Solvent-Based)	0.002 - 0.2 µg/L	> 0.999

Experimental Protocols

Protocol 1: Analysis of Esprocarb in Soil using QuEChERS and GC-MS/MS

This protocol is based on the widely used QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for the extraction and cleanup of pesticide residues from soil.

1. Sample Preparation and Extraction:

- Weigh 10 g of homogenized soil into a 50 mL centrifuge tube.
- For dry soil, add 7 mL of deionized water, vortex, and allow to hydrate for 30 minutes.

- Add 10 mL of acetonitrile.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl , 1 g sodium citrate tribasic dihydrate, 0.5 g sodium citrate dibasic sesquihydrate).
- Immediately shake vigorously for 1 minute.
- Centrifuge at ≥ 5000 rcf for 5 minutes.

2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer 1 mL of the supernatant (acetonitrile layer) to a 2 mL d-SPE tube containing 150 mg MgSO_4 , 50 mg Primary Secondary Amine (PSA), and 50 mg C18.
- Vortex for 30 seconds.
- Centrifuge at ≥ 5000 rcf for 2 minutes.

3. Instrumental Analysis (GC-MS/MS):

- Transfer the cleaned extract into an autosampler vial.
- GC Conditions:
 - Column: Agilent DB-5ms (30 m x 0.25 mm, 0.25 μm) or equivalent.
 - Inlet Temperature: 280 °C.
 - Injection Volume: 1 μL (splitless).
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
 - Oven Program: Start at 70 °C (hold 2 min), ramp to 150 °C at 25 °C/min, then to 300 °C at 10 °C/min (hold 5 min).
- MS/MS Conditions:
 - Ionization Mode: Electron Ionization (EI).

- Acquisition Mode: Multiple Reaction Monitoring (MRM).
- Precursor Ion > Product Ions (Quantifier, Qualifier): To be determined by direct infusion of the **Esprocarb** reference standard.

Protocol 2: Analysis of Esprocarb in Rice using QuEChERS and LC-MS/MS

This protocol is adapted for the analysis of **Esprocarb** in a high-starch matrix like rice.

1. Sample Preparation and Extraction:

- Weigh 5 g of ground brown rice into a 50 mL centrifuge tube.
- Add 10 mL of deionized water and let it sit for 10 minutes to reconstitute.
- Add 10 mL of acetonitrile and shake vigorously for 1 minute.
- Add QuEChERS extraction salts (CEN standard: 4 g MgSO₄, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate).
- Shake vigorously for 1 minute.
- Centrifuge at ≥ 5000 rpm for 5 minutes.

2. d-SPE Cleanup:

- Follow the same procedure as in Protocol 1, Step 2.

3. Instrumental Analysis (LC-MS/MS):

- Dilute the final extract with mobile phase A (e.g., 1:1 v/v).
- LC Conditions:
 - Column: C18 column (e.g., 100 x 2.1 mm, 1.8 μm).
 - Mobile Phase A: 5 mM ammonium formate in water.

- Mobile Phase B: Acetonitrile.
- Gradient: A suitable gradient to achieve good separation.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 2 µL.
- MS/MS Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Acquisition Mode: MRM.
 - Precursor Ion > Product Ions (Quantifier, Qualifier): To be determined by direct infusion of the **Esprocarb** reference standard.

Protocol 3: Analysis of Esprocarb in Water using Solid-Phase Extraction (SPE) and LC-MS/MS

This protocol is designed for the trace analysis of **Esprocarb** in water samples.

1. Sample Preparation and SPE:

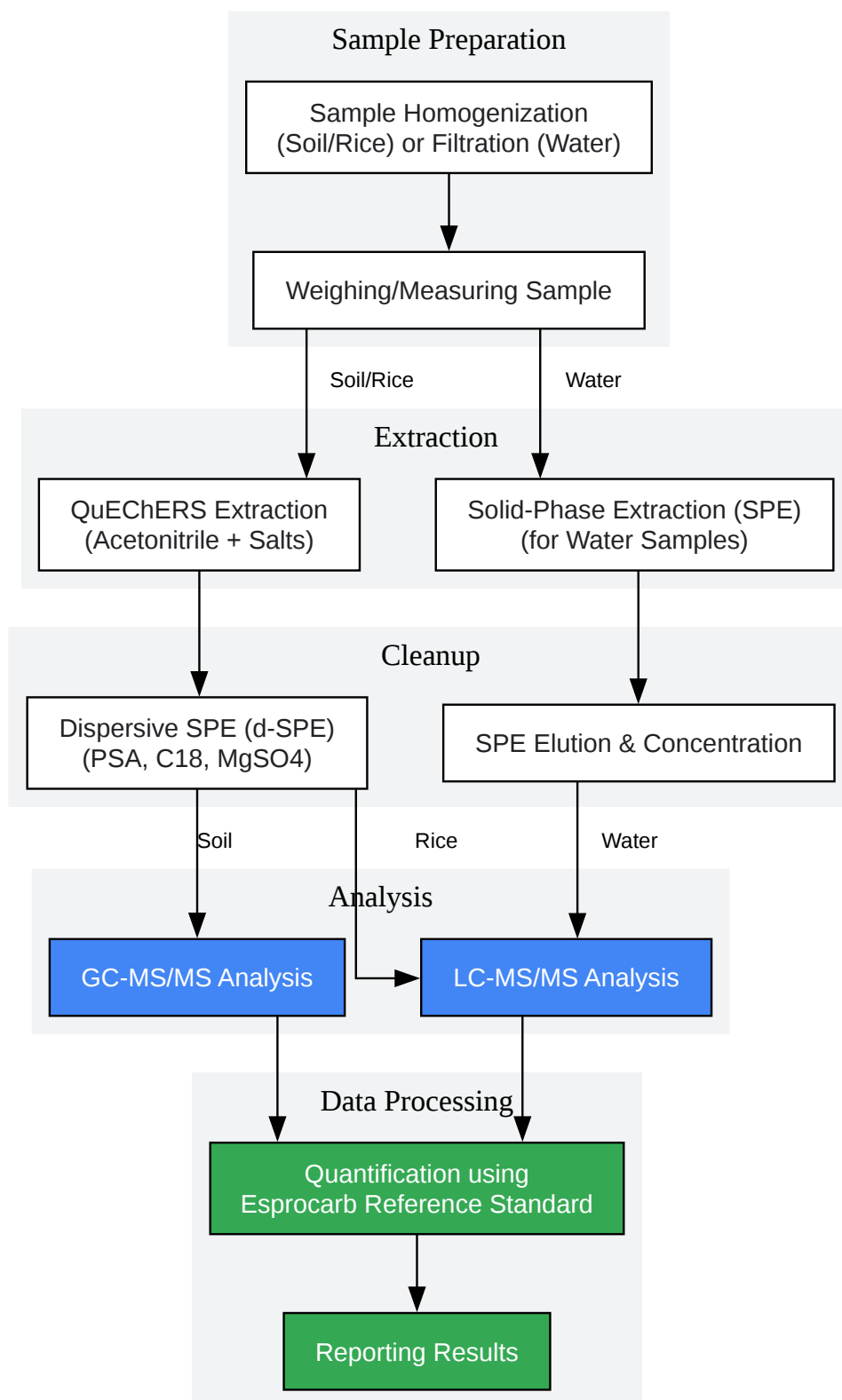
- Filter a 500 mL water sample through a 0.45 µm filter.
- Condition a C18 SPE cartridge (e.g., 500 mg, 6 mL) with 5 mL of methanol followed by 5 mL of deionized water.
- Load the water sample onto the SPE cartridge at a flow rate of approximately 5 mL/min.
- Wash the cartridge with 5 mL of deionized water.
- Dry the cartridge under vacuum for 10 minutes.
- Elute the analyte with 6 mL of acetonitrile.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40 °C.

- Reconstitute the residue in 1 mL of the initial mobile phase.

2. Instrumental Analysis (LC-MS/MS):

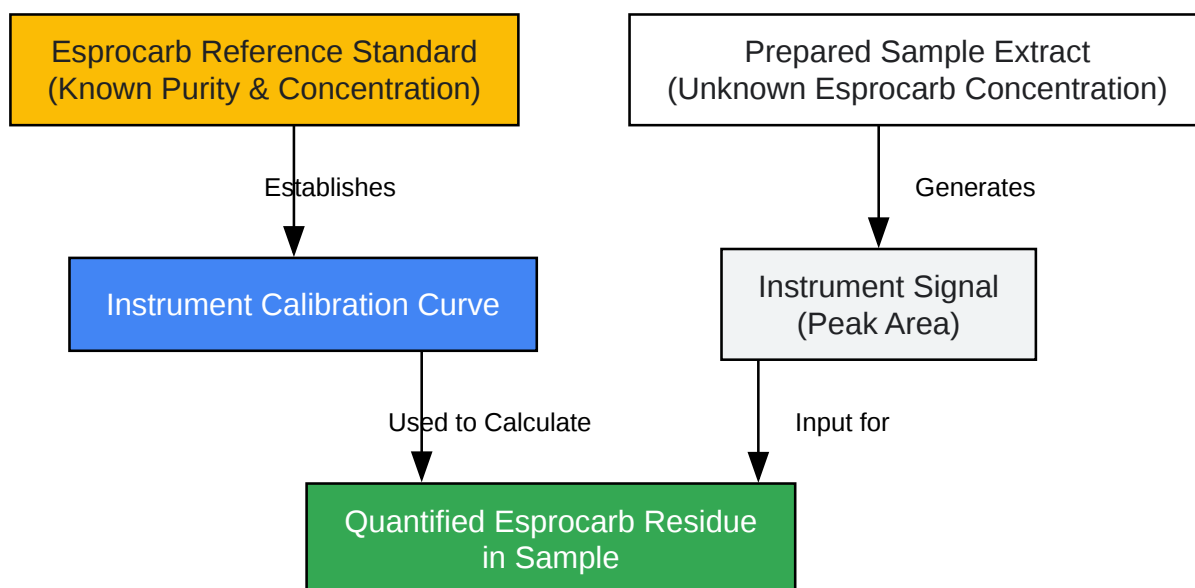
- Follow the same LC-MS/MS conditions as described in Protocol 2, Step 3.

Diagrams



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Caption: Workflow for **Esprocarb** residue analysis.



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Caption: Role of reference standard in quantification.

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